

CGS 35601: Application Notes and Protocols for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CGS 35601

Cat. No.: B1668551

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

CGS 35601 is a potent, triple-action vasopeptidase inhibitor targeting Angiotensin-Converting Enzyme (ACE), Neutral Endopeptidase (NEP), and Endothelin-Converting Enzyme-1 (ECE-1). This document provides comprehensive application notes and detailed protocols for researchers interested in utilizing **CGS 35601** for in vitro and in vivo studies. Due to its limited commercial availability, this guide also offers information on acquiring the compound through custom synthesis.

Introduction to CGS 35601

CGS 35601 is a single molecule capable of simultaneously inhibiting three key enzymes in cardiovascular regulation.[1][2] By blocking ACE and ECE-1, it prevents the formation of the potent vasoconstrictors angiotensin II and endothelin-1, respectively.[2] Concurrently, its inhibition of NEP prevents the breakdown of vasodilatory peptides such as bradykinin and natriuretic peptides.[2] This unique triple-inhibitor profile makes **CGS 35601** a valuable tool for investigating cardiovascular and renal physiology and pathology.

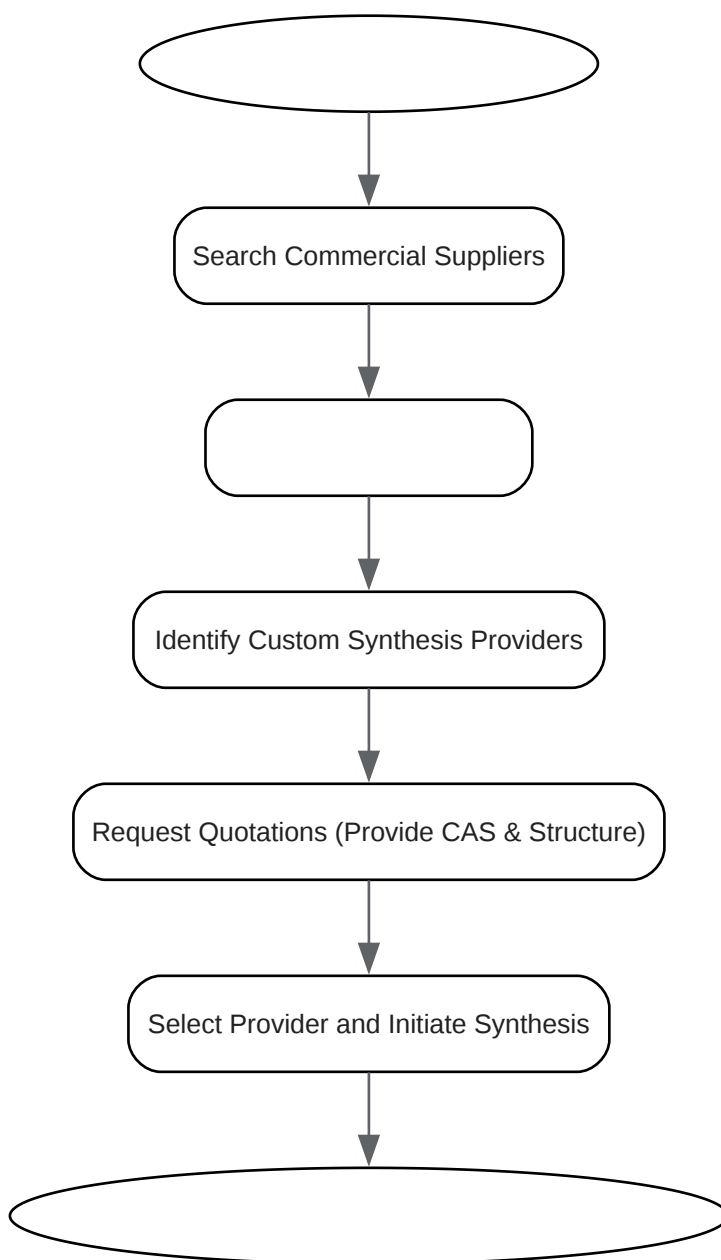
Chemical Properties:

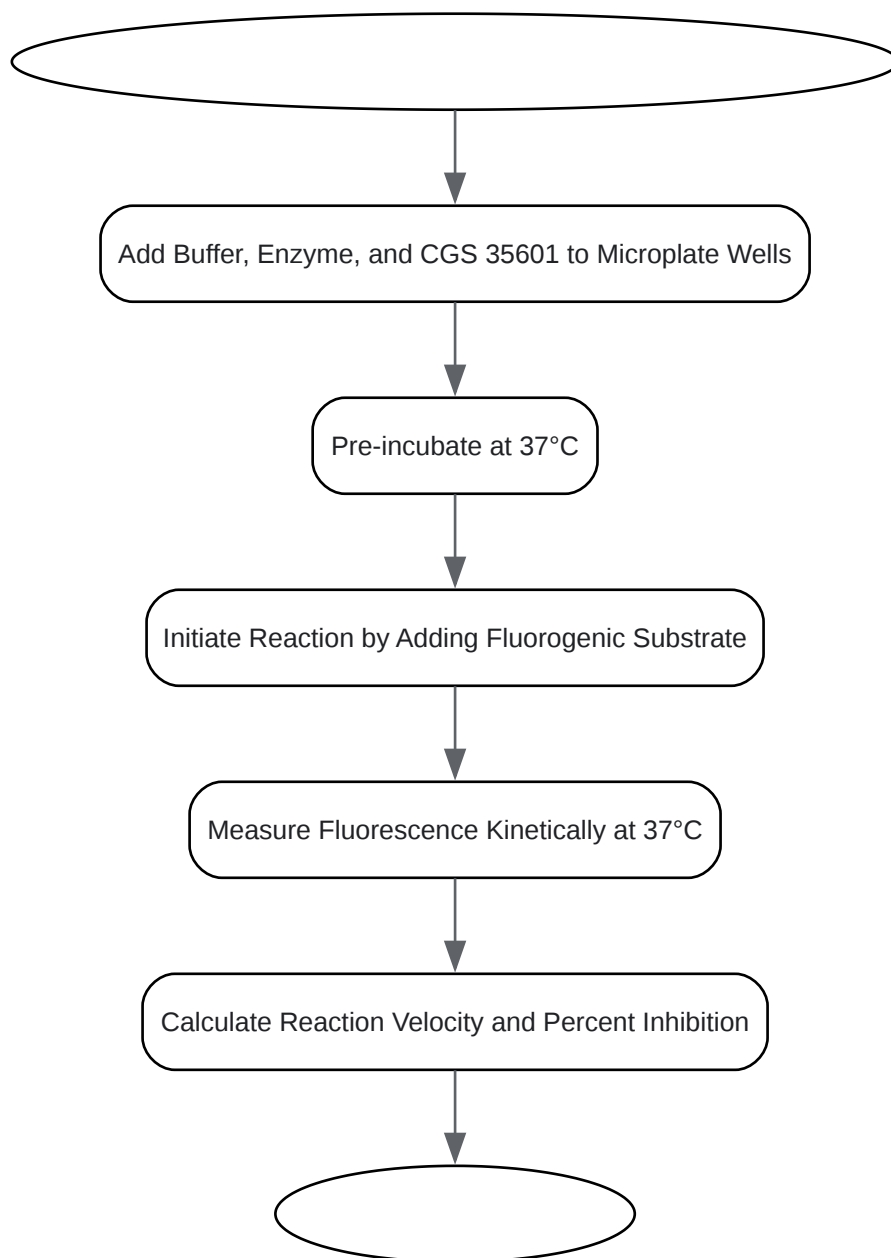
Property	Value
CAS Number	849066-09-7
Molecular Formula	C23H31N3O4S
Molecular Weight	461.58 g/mol

Acquiring CGS 35601 for Research

As of late 2025, **CGS 35601** is not readily available from major chemical suppliers. Researchers will likely need to obtain the compound through a custom synthesis service. Several companies specialize in the custom synthesis of complex organic molecules for research purposes. When requesting a custom synthesis, providing the CAS number (849066-09-7) and the chemical structure will be essential.

Workflow for Acquiring **CGS 35601**:





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CGS 35601 - Immunomart [immunomart.com]
- 2. CGS 35601 | NanoAxis LLC [nanoaxisllc.com]
- To cite this document: BenchChem. [CGS 35601: Application Notes and Protocols for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668551#where-to-purchase-cgs-35601-for-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com